

# A Technical Guide to 2-Ethylbutyryl Chloride: Commercial Availability, Purity, and Synthesis

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## Compound of Interest

Compound Name: 2-Ethylbutyryl chloride

Cat. No.: B1582483

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This technical guide provides a comprehensive overview of **2-Ethylbutyryl chloride** (also known as 2-ethylbutanoyl chloride), a key building block in organic synthesis, particularly in the development of novel pharmaceutical agents. This document details its commercial availability and typical purity levels, alongside a detailed experimental protocol for its synthesis and purification.

## Commercial Availability and Purity

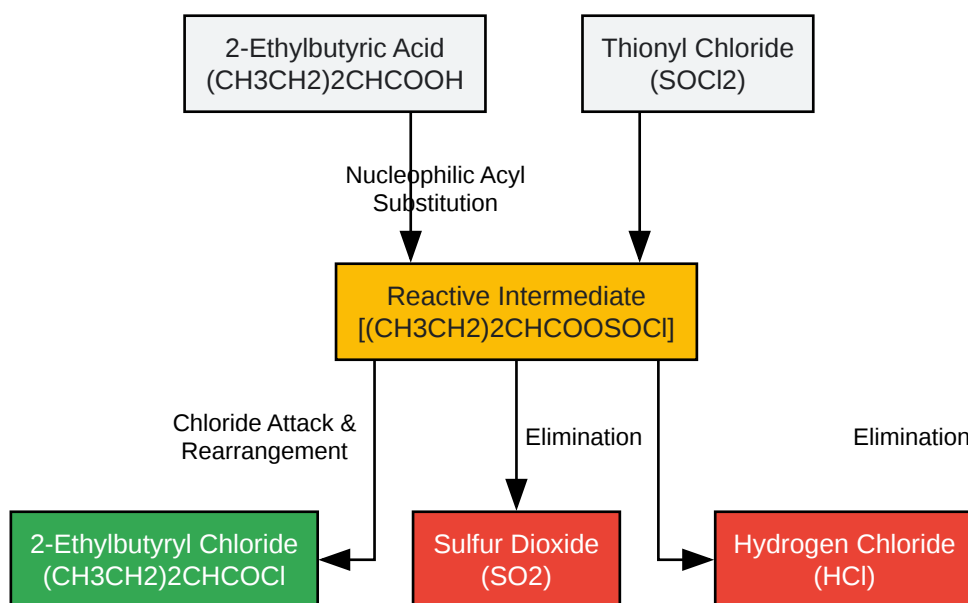
**2-Ethylbutyryl chloride** is readily available from a variety of chemical suppliers, catering to both research and bulk-scale needs. The compound is typically offered at purities of 97% and 99%, with the higher purity grade being suitable for applications with stringent quality requirements. Below is a summary of offerings from prominent suppliers.

Supplier	Product Name	CAS Number	Purity (%)	Physical Form	Additional Information
Sigma-Aldrich	2-Ethylbutyryl chloride	2736-40-5	97	Liquid	Refractive index n <sub>20/D</sub> 1.425 (lit.), Boiling point 137-139 °C (lit.) <a href="#">[1]</a> <a href="#">[2]</a>
Thermo Scientific	2-Ethylbutyryl chloride	2736-40-5	99	Liquid	Part of the Acros Organics portfolio. <a href="#">[3]</a>
A2B Chem	2-Ethylbutyryl chloride	2736-40-5	97	-	For research use only. <a href="#">[4]</a>
ECHEMI	2-Ethylbutyryl chloride	2736-40-5	97, 98, 99	Liquid	Lists multiple suppliers from China. <a href="#">[5]</a>

## Synthesis of 2-Ethylbutyryl Chloride

The most common laboratory-scale synthesis of **2-Ethylbutyryl chloride** involves the reaction of 2-ethylbutyric acid with a chlorinating agent, such as thionyl chloride (SOCl<sub>2</sub>) or oxalyl chloride. The use of thionyl chloride is often preferred due to the gaseous nature of its byproducts (SO<sub>2</sub> and HCl), which simplifies the purification of the desired acyl chloride.

## Signaling Pathway: Conversion of 2-Ethylbutyric Acid to 2-Ethylbutyryl Chloride



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Caption: Reaction mechanism for the synthesis of **2-Ethylbutyryl chloride**.

## Experimental Protocol: Synthesis and Purification

This protocol is adapted from established procedures for the synthesis of acyl chlorides from carboxylic acids using thionyl chloride.

Materials:

- 2-Ethylbutyric acid
- Thionyl chloride ( $\text{SOCl}_2$ )
- Anhydrous solvent (e.g., dichloromethane or toluene, optional)
- Inert gas (e.g., Nitrogen or Argon)

Equipment:

- Round-bottom flask
- Reflux condenser

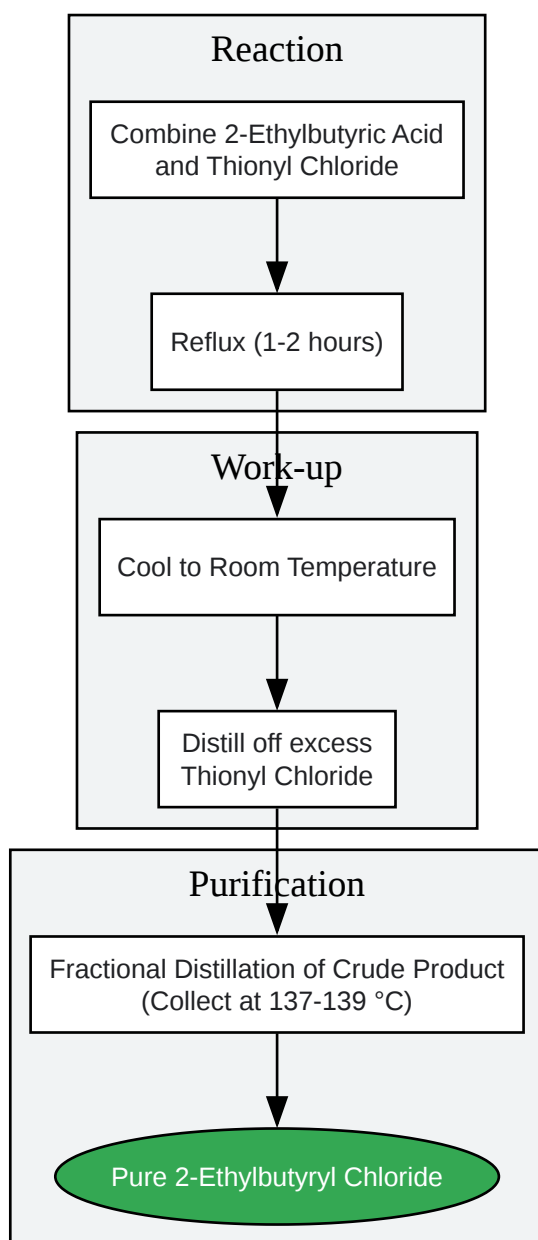
- Dropping funnel
- Heating mantle
- Magnetic stirrer and stir bar
- Gas trap (for HCl and SO<sub>2</sub> neutralization)
- Fractional distillation apparatus
- Vacuum source

Procedure:

- Reaction Setup:
  - In a fume hood, equip a dry round-bottom flask with a magnetic stir bar, a reflux condenser, and a dropping funnel.
  - Ensure all glassware is thoroughly dried to prevent hydrolysis of the reagents and product.
  - Establish an inert atmosphere by flushing the apparatus with nitrogen or argon.
  - To the top of the reflux condenser, attach a gas trap containing a sodium hydroxide solution to neutralize the evolved HCl and SO<sub>2</sub> gases.
- Reaction:
  - Charge the round-bottom flask with 2-ethylbutyric acid.
  - Slowly add an excess of thionyl chloride (typically 1.5 to 2.0 molar equivalents) to the 2-ethylbutyric acid via the dropping funnel with gentle stirring. The reaction can be performed neat or in an anhydrous solvent.
  - After the initial exothermic reaction subsides, gently heat the mixture to reflux (the boiling point of thionyl chloride is approximately 76 °C) using a heating mantle.

- Maintain the reflux for 1-2 hours, or until the evolution of gas ceases, indicating the completion of the reaction.
- Work-up and Purification:
  - Allow the reaction mixture to cool to room temperature.
  - Remove the excess thionyl chloride by distillation at atmospheric pressure.
  - The crude **2-Ethylbutyryl chloride** is then purified by fractional distillation. The boiling point of **2-Ethylbutyryl chloride** is 137-139 °C at atmospheric pressure.<sup>[1]</sup> Collect the fraction that distills within this range.

## Experimental Workflow



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Caption: Experimental workflow for the synthesis of **2-Ethylbutyryl chloride**.

## Safety Considerations

**2-Ethylbutyryl chloride** is a corrosive and flammable liquid. It reacts with water and moisture, releasing hydrogen chloride gas. All handling should be performed in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including chemical-resistant

gloves, safety goggles, and a lab coat, must be worn. Thionyl chloride is also highly toxic and corrosive.

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